

# 2,2,7-Trimethylnonane CAS number lookup

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## Compound of Interest

Compound Name: 2,2,7-Trimethylnonane

Cat. No.: B15455436

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## Technical Guide: 2,2,7-Trimethylnonane

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 62184-17-2 (for 2,7,7-Trimethylnonane, often associated with isomers like **2,2,7-trimethylnonane** in databases). The specific CAS number for the 2,2,7-isomer is not consistently reported across all databases, highlighting its relative obscurity.

Disclaimer: Extensive searches for detailed experimental data and specific applications of **2,2,7-trimethylnonane** have yielded limited information. This guide summarizes the available information and provides general principles applicable to branched alkanes of similar molecular weight.

## Physicochemical Properties

Quantitative experimental data for **2,2,7-trimethylnonane** is not readily available in the public domain. The following table includes computed properties and estimates based on the general characteristics of branched alkanes. Branched alkanes generally exhibit lower boiling points and melting points compared to their straight-chain isomers due to reduced surface area and less efficient packing.<sup>[1][2][3][4]</sup> They are non-polar compounds, leading to low solubility in water but good solubility in non-polar organic solvents.<sup>[1][3][5]</sup>

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	PubChem
Molecular Weight	170.34 g/mol	PubChem
Boiling Point	Estimated lower than n-dodecane (216.3 °C)	General Principle[1][2][3][4]
Melting Point	Not available	-
Density	Estimated ~0.75 g/cm <sup>3</sup>	General Principle[1][5]
Water Solubility	Very low	General Principle[1][3]
LogP (Octanol-Water Partition Coefficient)	Not available	-

## Experimental Protocols

Specific experimental protocols for the synthesis and analysis of **2,2,7-trimethylnonane** are not detailed in the available literature. However, general methods for the synthesis and characterization of highly branched alkanes are applicable.

**Synthesis:** The synthesis of highly branched alkanes can be challenging. General approaches might include:

- Grignard Reactions: Coupling of appropriate Grignard reagents with alkyl halides.
- Wurtz Coupling: Reductive coupling of alkyl halides with sodium.
- Isomerization of n-alkanes: Catalytic reforming of linear alkanes, though this often produces a mixture of isomers.

**Analytical Characterization:** A standard workflow for the characterization of a synthesized or isolated sample of **2,2,7-trimethylnonane** would involve a combination of chromatographic and spectroscopic techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity of the compound and to obtain its mass spectrum. The fragmentation pattern in the mass spectrum

would be characteristic of a highly branched alkane.

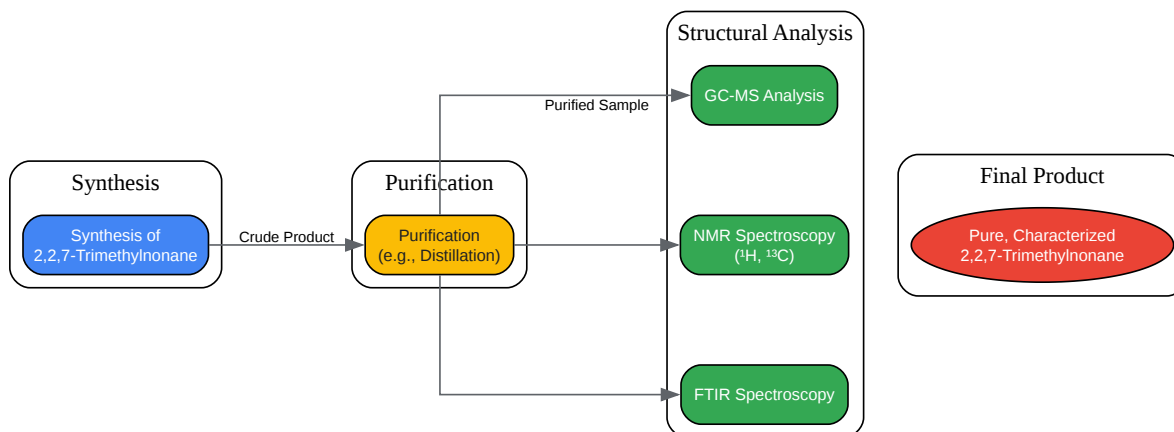
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To elucidate the carbon-hydrogen framework. The chemical shifts and coupling patterns in the  $^1\text{H}$  NMR spectrum, along with the number of unique signals in the  $^{13}\text{C}$  NMR spectrum, would confirm the 2,2,7-trimethyl substitution pattern.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To confirm the presence of C-H bonds and the absence of other functional groups.

## Biological Activity and Relevance to Drug Development

There is no information available in the searched literature to suggest that **2,2,7-trimethylnonane** has any known biological activity or specific application in drug development. Alkanes, in general, are considered to have low biological activity due to their chemical inertness.

## General Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of a chemical compound like **2,2,7-trimethylnonane**.



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Caption: General workflow for synthesis and characterization.

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## References

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